

Personal protective equipment for handling ZK118182 Isopropyl ester

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Compound of Interest

Compound Name: ZK118182 Isopropyl ester

Cat. No.: B10768008

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Essential Safety and Handling Guide for ZK118182 Isopropyl Ester

This guide provides critical safety and logistical information for the handling and disposal of **ZK118182 Isopropyl ester**, a prostaglandin analog. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational workflow for researchers, scientists, and drug development professionals.

Product Information:

- CAS Number: 154927-31-8[1][2]
- Molecular Formula: C₂₃H₃₇ClO₅[1][2]
- Formulation: A solution in methyl acetate[1][2]

ZK118182 Isopropyl ester should be considered hazardous until more toxicological data is available. It is crucial to avoid ingestion, inhalation, and contact with eyes and skin.[3] Always wash hands thoroughly after handling.[3]

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **ZK118182 Isopropyl ester**, based on standard laboratory safety protocols for similar chemical

compounds.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses/Goggles	Must be worn at all times. Should be compliant with EN166 or ANSI Z87.1 standards.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Check for breakthrough time and permeation rate for methyl acetate. Discard and replace if signs of degradation appear.
Body Protection	Laboratory Coat	A flame-retardant lab coat is advisable due to the flammable nature of the methyl acetate solvent. Should be fully buttoned.
Respiratory	Fume Hood	All handling of the compound should be performed in a certified chemical fume hood to avoid inhalation of vapors.

Experimental Protocols and Handling

Storage: Store the compound at -20°C in a tightly sealed container.[\[1\]](#)

Preparation of Solutions:

- Ensure all work is conducted in a chemical fume hood.
- To change the solvent, the methyl acetate can be evaporated under a gentle stream of nitrogen.

- Immediately add the desired solvent, such as ethanol, DMSO, or dimethyl formamide, which have known solubilities for this compound.[3]
- For aqueous buffers, it is recommended to dilute the methyl acetate solution directly into the aqueous buffer. The solubility in a 1:10 solution of ethanol:PBS (pH 7.2) is approximately 0.1 mg/ml.[3]
- Aqueous solutions should not be stored for more than one day.[3]

Disposal Plan

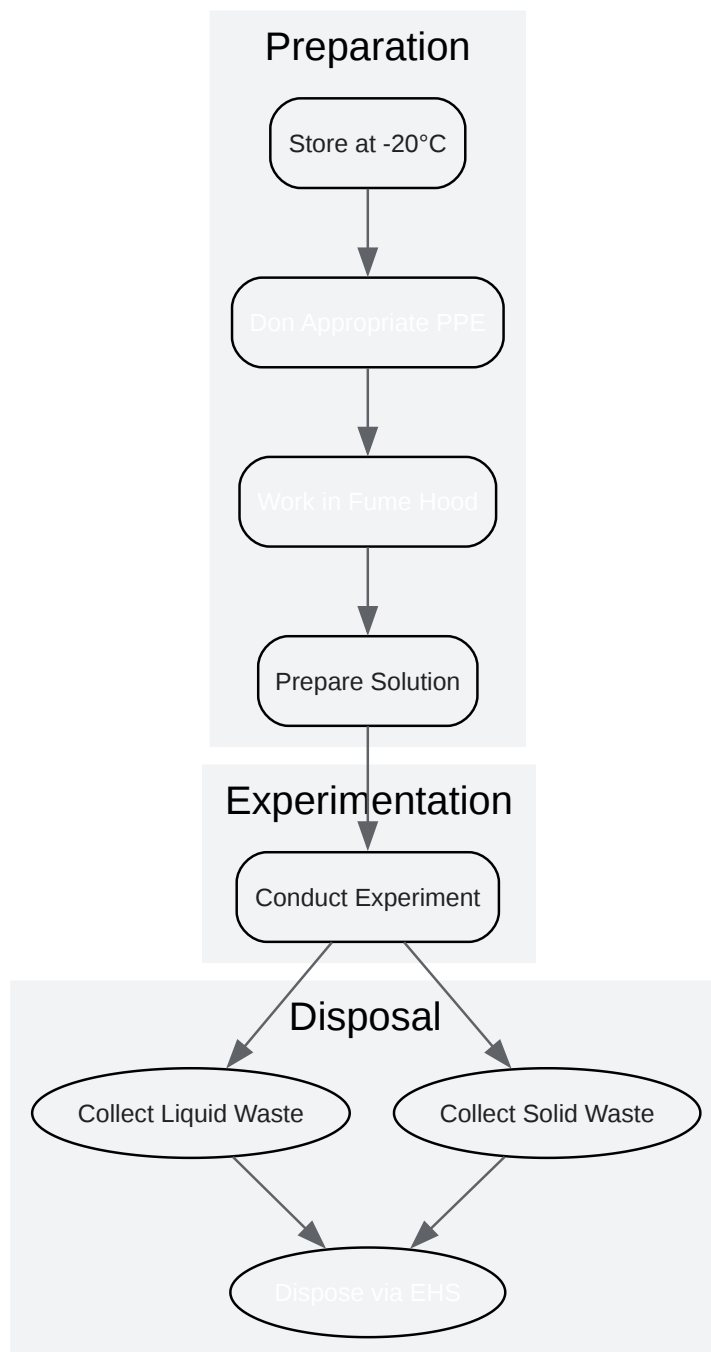
All waste containing **ZK118182 Isopropyl ester** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste, including unused solutions and solvent rinses, in a designated, sealed, and properly labeled hazardous waste container. The container should specify "Flammable" and "Chemical Waste."
- Solid Waste: Used gloves, pipette tips, and any other contaminated solid materials should be collected in a separate, sealed hazardous waste bag or container.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Visual Workflow for Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **ZK118182 Isopropyl ester**.

Workflow for Handling and Disposal of ZK118182 Isopropyl Ester



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Caption: Procedural flow for safe handling and disposal of **ZK118182 Isopropyl ester**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. ZK 118182 isopropyl ester - Cayman Chemical [bioscience.co.uk]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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